

# Proper Disposal of C<sub>17</sub>H<sub>18</sub>CIN<sub>3</sub>O<sub>4</sub> (Bosutinib)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: C<sub>17</sub>H<sub>18</sub>CIN<sub>3</sub>O<sub>4</sub>

Cat. No.: B576333

[Get Quote](#)

The chemical compound **C<sub>17</sub>H<sub>18</sub>CIN<sub>3</sub>O<sub>4</sub>** is identified as Bosutinib, an anticancer drug.[1][2][3][4] Proper disposal of Bosutinib, including unused or expired tablets and contaminated materials, is crucial to prevent environmental contamination and ensure safety. As an antineoplastic agent, it requires special handling and disposal procedures.

## Immediate Safety and Handling Precautions

Before disposal, it is essential to handle Bosutinib with appropriate personal protective equipment (PPE). This includes wearing gloves and ensuring adequate ventilation.[5][6] If tablets are crushed or broken, avoid breathing the dust and prevent contact with skin and eyes.[1][6] In case of skin contact, wash the area thoroughly with soap and water.[6] Contaminated work clothing should not be allowed out of the workplace.[5][6]

## Step-by-Step Disposal Procedures

The disposal of Bosutinib should always be in accordance with local, state, and federal regulations.[1][5][6]

- Collection of Waste:
  - Collect unused or expired Bosutinib tablets in their original container if possible.
  - For spills, collect the material using a method that minimizes dust generation, such as a damp cloth or a filtered vacuum.[6]

- Place all waste, including contaminated materials like gloves and cleaning cloths, into a clearly labeled, sealed container.[6]
- Disposal Method:
  - Dispose of the contents and container through an approved waste disposal plant or a licensed hazardous material disposal company.[7][8]
  - Do not dispose of Bosutinib down the drain or in the regular trash, as it is very toxic to aquatic life with long-lasting effects.[5][8][9]
  - Consider utilizing drug take-back programs if available in your area.[1][3][4]
- Environmental Precautions:
  - Avoid release to the environment.[5][6] Spillage should be collected and contained to prevent it from entering drains or water courses.[5]

## Quantitative Safety Data

While specific quantitative limits for disposal are not provided, the hazardous nature of the compound is well-documented. The following table summarizes key safety classifications.

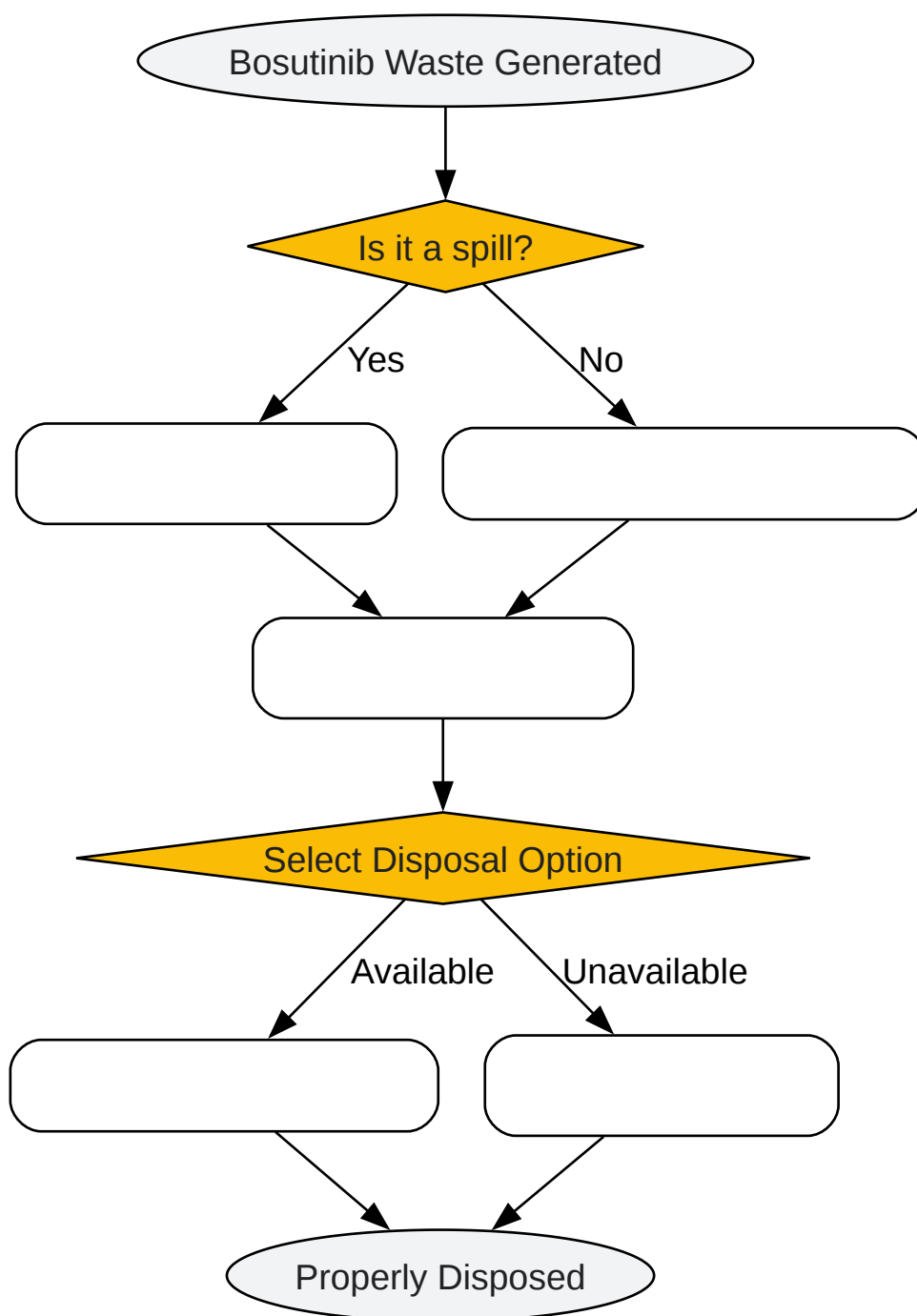
Hazard Classification	Description
Skin Sensitization	Category 1: May cause an allergic skin reaction. [6]
Acute Aquatic Hazard	Category 1: Very toxic to aquatic life.[5]
Chronic Aquatic Hazard	Category 1: Very toxic to aquatic life with long-lasting effects.[5]

## Experimental Protocols

Disposal procedures are based on safety and environmental regulations rather than specific experimental protocols. The primary directive is to treat Bosutinib as a hazardous chemical waste and to follow all applicable local and national regulations for disposal.[6]

## Disposal Decision Pathway

The following diagram illustrates the decision-making process for the proper disposal of Bosutinib.



[Click to download full resolution via product page](#)

Caption: Decision workflow for the proper disposal of Bosutinib waste.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. pfizermedical.com [pfizermedical.com]
- 2. labeling.pfizer.com [labeling.pfizer.com]
- 3. accessdata.fda.gov [accessdata.fda.gov]
- 4. accessdata.fda.gov [accessdata.fda.gov]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. pfe-pfizercom-prod.s3.amazonaws.com [pfe-pfizercom-prod.s3.amazonaws.com]
- 7. cleanchemlab.com [cleanchemlab.com]
- 8. fishersci.com [fishersci.com]
- 9. msdsdigital.com [msdsdigital.com]
- To cite this document: BenchChem. [Proper Disposal of C<sub>17</sub>H<sub>18</sub>ClN<sub>3</sub>O<sub>4</sub> (Bosutinib)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b576333#c17h18cln3o4-proper-disposal-procedures\]](https://www.benchchem.com/product/b576333#c17h18cln3o4-proper-disposal-procedures)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)